

overcoming solubility issues with UCT943 in experiments

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Compound of Interest

Compound Name: UCT943

Cat. No.: B2546588

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Technical Support Center: UCT943

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **UCT943**. Our aim is to help you overcome common challenges, particularly those related to solubility, to ensure the success and reproducibility of your experiments.

Troubleshooting Guides & FAQs

This section addresses specific issues that may arise during the handling and use of **UCT943** in experimental settings.

Q1: I am having trouble dissolving **UCT943**. What is the recommended solvent?

A1: For initial stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **UCT943** is soluble in DMSO up to 250 mg/mL (584.90 mM).[1] It is crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.[1] For complete dissolution, ultrasonic treatment may be required.[1]

Q2: My **UCT943** precipitates when I dilute my DMSO stock solution into an aqueous buffer for my cell-based assay. How can I prevent this?

A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. Here are several strategies to prevent precipitation:

- **Use of Co-solvents:** For in vivo and some in vitro applications, a co-solvent system is recommended. A common formulation involves a sequential addition of solvents. For example: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1] It is critical to add and mix each solvent in the specified order.
- **Lowering the Final Concentration:** Ensure the final concentration of **UCT943** in your aqueous buffer is below its aqueous solubility limit. **UCT943** has higher aqueous solubility at a lower pH.[2]
- **pH Adjustment:** **UCT943** is a weak base with a pKa of 7.5.[2] Its aqueous solubility is pH-dependent, with higher solubility at pH values below its pKa.[2] Adjusting the pH of your final aqueous solution to be slightly acidic may improve solubility.
- **Warm and Sonicate:** Gentle warming and sonication can sometimes help to redissolve small amounts of precipitate that form upon dilution.[1] However, be cautious about the temperature sensitivity of your experimental system.

Q3: What are the key physicochemical properties of **UCT943** that I should be aware of?

A3: **UCT943** was developed as a next-generation PI4K inhibitor with improved properties over its predecessor, MMV048, including better solubility.[2][3][4][5][6] Its high passive permeability and high aqueous solubility classify it as a Developability Classification System (DCS) class I compound.[2][7]

Property	Value	Reference
Molecular Weight	427.4 g/mol	[2]
pKa	7.45 (± 0.05)	[2]
LogD (pH 7.4)	-0.27 (± 0.01)	[2]
DMSO Solubility	250 mg/mL (584.90 mM)	[1]

Q4: I am preparing **UCT943** for an in vivo animal study. What is a reliable solvent system?

A4: For oral administration in mouse models, several solvent systems have been successfully used. The choice of vehicle can depend on the required dose and administration volume. Here are three validated protocols:[1]

Protocol	Solvent Composition	Final Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.87 mM)
2	10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.08 mg/mL (4.87 mM)
3	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.87 mM)

Important Note: For these protocols, it is recommended to first prepare a clear stock solution in DMSO and then sequentially add the co-solvents. For in vivo experiments, it is best to prepare the working solution fresh on the day of use.[1]

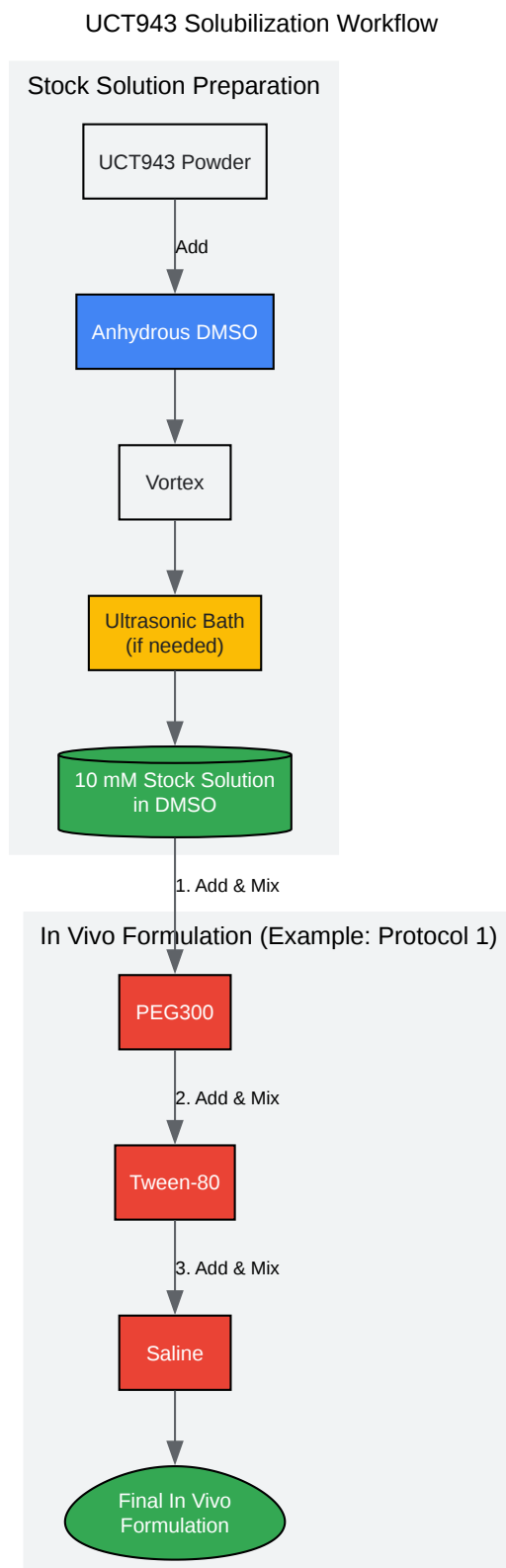
Experimental Protocols

Preparation of a 10 mM **UCT943** Stock Solution in DMSO

- Weigh out the required amount of **UCT943** powder. For 1 mL of a 10 mM solution, you will need 4.274 mg.
- Add the **UCT943** to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO (for 1 mL final volume, add slightly less than 1 mL initially).
- Vortex the solution thoroughly.
- If necessary, place the tube in an ultrasonic water bath for 5-10 minutes to ensure complete dissolution.[1]
- Add DMSO to reach the final desired volume and vortex again.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[1]

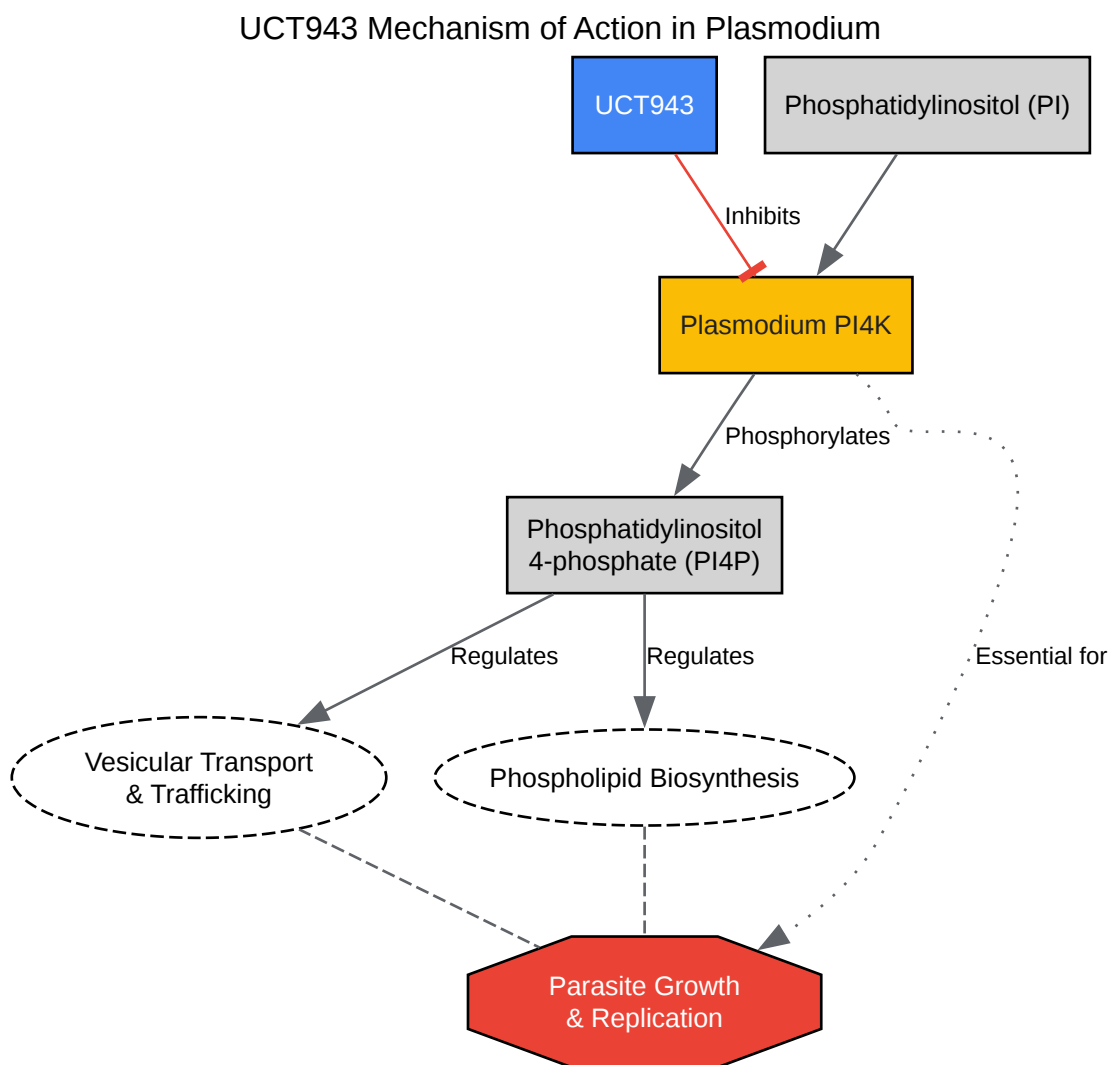
Visualizations

Below are diagrams illustrating key pathways and workflows related to **UCT943**.



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Caption: Workflow for preparing **UCT943** stock and in vivo solutions.



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Caption: **UCT943** inhibits Plasmodium PI4K, disrupting essential pathways.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. journals.asm.org [journals.asm.org]
- 3. researchgate.net [researchgate.net]
- 4. UCT943, a Next-Generation Plasmodium falciparum PI4K Inhibitor Preclinical Candidate for the Treatment of Malaria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. UCT943, a Next-Generation Plasmodium falciparum PI4K Inhibitor Preclinical Candidate for the Treatment of Malaria. — Nuffield Department of Medicine [ndm.ox.ac.uk]
- 6. researchspace.csir.co.za [researchspace.csir.co.za]
- 7. UCT943, a Next-Generation Plasmodium falciparum PI4K Inhibitor Preclinical Candidate for the Treatment of Malaria - PMC [pmc.ncbi.nlm.nih.gov]
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